

Technical Support Center: Resolving Solubility Challenges with Alkanolamines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propanol, 1,1'-
(hydroxyimino)bis-

Cat. No.: B1609678

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Disclaimer: The information provided herein focuses on Diisopropanolamine (DIPA), CAS: 110-97-4, a widely used and well-documented alkanolamine. The initial query for 1,1'-(hydroxyazanediyl)bis(propan-2-ol), CAS: 97173-34-7, yielded limited publicly available data regarding its solubility characteristics. DIPA is a close structural analog, and the principles governing its solubility are expected to be similar. Researchers should, however, exercise caution and validate these recommendations for their specific compound of interest.

Structural Comparison:

- 1,1'-(hydroxyazanediyl)bis(propan-2-ol): A tertiary amine with a hydroxyl group on the nitrogen atom.
- Diisopropanolamine (DIPA): A secondary amine.

This structural difference, particularly the presence of the N-hydroxy group in the queried compound versus the N-H group in DIPA, will influence properties such as pKa, polarity, and hydrogen bonding potential, which in turn affect solubility.

Frequently Asked Questions (FAQs)

Q1: What is Diisopropanolamine (DIPA) and where is it commonly used?

A1: Diisopropanolamine (DIPA) is a chemical compound that functions as a secondary amine and a diol, giving it both basic and alcohol-like properties.^{[1][2]} It is a versatile chemical used as an emulsifier, stabilizer, surfactant, and a chemical intermediate for synthesizing other compounds.^{[1][3]} Its major applications are found in:

- Gas Treatment: Removing hydrogen sulfide (H₂S) and carbon dioxide (CO₂) from natural and industrial gas streams.^{[1][3][4]}
- Cosmetics and Personal Care: Acting as a pH adjuster, emulsifier, and buffering agent in creams, lotions, and shampoos.^{[1][3][5]}
- Pharmaceuticals: Used as a buffering agent or alkalizer in topical formulations and can assist in the solubility and absorption of active pharmaceutical ingredients.^{[6][7]}
- Metalworking Fluids: As a corrosion inhibitor.^{[3][8]}
- Coatings and Paints: As a neutralizing agent for resins.^{[3][8]}

Q2: What is the general solubility of DIPA?

A2: DIPA is highly soluble in water.^[9] It is often described as being completely soluble or miscible with water.^{[5][10]} It also shows good solubility in alcohols and moderate solubility in solvents like acetone, while being slightly soluble in toluene and insoluble in hydrocarbons.^{[9][11]}

Q3: What key factors influence the solubility of DIPA in aqueous solutions?

A3: The primary factors influencing DIPA's aqueous solubility are:

- pH: DIPA is a weak base.^[12] In acidic conditions (pH < 8.9), it becomes protonated, forming a salt.^[13] These salt forms are generally very water-soluble. At higher pH, a greater proportion of the less polar, free base form exists.
- Temperature: While specific quantitative data on the temperature-solubility curve is not readily available in the search results, for most solids, solubility in water increases with temperature. Given that DIPA is a solid at room temperature, warming the solvent can aid dissolution.

- Presence of other solutes: High concentrations of dissolved salts can decrease the solubility of DIPA through the "salting-out" effect.

Q4: My DIPA is a solid, but the literature sometimes refers to it as a liquid. Why?

A4: DIPA has a melting point around 42-45 °C (108-113 °F).^{[1][2]} Therefore, it exists as a white to yellowish waxy solid at a typical room temperature of 20-25°C.^{[6][11]} It may appear as a colorless to pale yellow liquid if the ambient temperature is elevated or after melting.^[9]

Q5: I'm having trouble dissolving solid DIPA in water. What should I do?

A5: If DIPA is not dissolving readily, consider the following:

- Gentle Heating: Warm the water while stirring. Since DIPA's melting point is relatively low, this will significantly increase the rate of dissolution.
- Agitation: Ensure adequate stirring or mixing to break up solid clumps and increase the surface area in contact with the solvent.
- pH Adjustment: If your formulation allows, lowering the pH slightly with a compatible acid will convert DIPA to its highly soluble salt form.

Q6: How does the hygroscopic nature of DIPA affect its handling and solubility?

A6: DIPA is hygroscopic, meaning it readily absorbs moisture from the air.^{[1][5][14]} This can cause the solid to become sticky or clumpy, making it difficult to weigh and handle accurately. The absorbed water can also affect the concentration of your final solution. It is crucial to store DIPA in a tightly sealed container in a dry environment.^[12]

Troubleshooting Guide for DIPA Solubility

This guide addresses common issues encountered during the preparation of DIPA solutions.

Problem	Potential Cause(s)	Recommended Solution(s)
Solid DIPA is dissolving very slowly or not at all.	1. Low Temperature: The dissolution rate is slow at lower temperatures. 2. Insufficient Agitation: The solid material is not being adequately dispersed in the solvent. 3. Approaching Saturation: The concentration is nearing the solubility limit at the current temperature.	1. Gently warm the solvent (e.g., to 40-50°C) with constant stirring. 2. Increase the stirring speed or use a magnetic stirrer/overhead mixer. 3. Add more solvent to decrease the concentration or increase the temperature to raise the solubility limit.
A prepared DIPA solution appears cloudy or hazy.	1. Incomplete Dissolution: Microscopic solid particles are still suspended in the solution. 2. Precipitation of Impurities: The grade of DIPA may contain impurities with lower solubility. 3. Reaction with Dissolved Gases: Dissolved CO ₂ from the air can react with DIPA to form carbamates, which may have different solubility characteristics.	1. Continue stirring and gently heat the solution. If cloudiness persists, filter the solution through a 0.45 µm filter. 2. Use a higher purity grade of DIPA. Consider filtering the solution. 3. Use de-gassed water for solution preparation.
Precipitate forms in a clear DIPA solution over time.	1. Temperature Fluctuation: The solution was prepared at an elevated temperature and has since cooled, causing DIPA to crystallize out of a supersaturated solution. 2. pH Change: Absorption of atmospheric CO ₂ can lower the pH of unbuffered solutions, potentially affecting solubility or leading to salt precipitation if acidic species are present. 3. Solvent Evaporation: The	1. Re-warm the solution to redissolve the precipitate. Store the solution at a controlled temperature. 2. If the application is pH-sensitive, consider using a buffered system. Keep the solution container tightly sealed. 3. Store the solution in a tightly sealed container to prevent evaporation.

concentration of DIPA has increased due to solvent loss.

Inconsistent solubility results between different batches.

1. Hygroscopy: The water content of the solid DIPA varies between batches due to moisture absorption, leading to weighing errors. 2. Different Material Grades: Different purities or grades of DIPA are being used. 3. Variability in Solvent Quality: The pH or purity of the water or solvent used is inconsistent.

1. Store DIPA in a desiccator. Allow the container to reach room temperature before opening to prevent condensation. 2. Ensure the same grade and supplier of DIPA is used for all experiments. 3. Use purified, deionized, and preferably de-gassed water for all preparations.

Quantitative Data

Table 1: General Physicochemical Properties of Diisopropanolamine (DIPA)

Property	Value	Reference(s)
CAS Number	110-97-4	[6][13]
Molecular Formula	C ₆ H ₁₅ NO ₂	[2][9]
Molecular Weight	133.19 g/mol	[2]
Appearance	White to yellowish waxy solid	[6][11]
Melting Point	42-45 °C (108-113 °F)	[1][2]
Boiling Point	~249 °C (480 °F)	[2]
pKa	8.9	[13]
pH of 5% Aqueous Solution	~11.5	[9]

Table 2: Solubility of Diisopropanolamine (DIPA)

Solvent	Solubility	Temperature	Reference(s)
Water	870 g/L (Miscible)	20-25 °C	[5] [9] [13]
Alcohols (e.g., Ethanol)	Miscible	Not Specified	[11]
Acetone	Moderately Soluble	Not Specified	[9]
Toluene	Slightly Soluble	Not Specified	[11]
Hydrocarbons	Insoluble	Not Specified	[11]

Experimental Protocols

Protocol 1: Preparation of an Aqueous DIPA Stock Solution (10% w/v)

Objective: To prepare a 100 mg/mL aqueous stock solution of Diisopropanolamine.

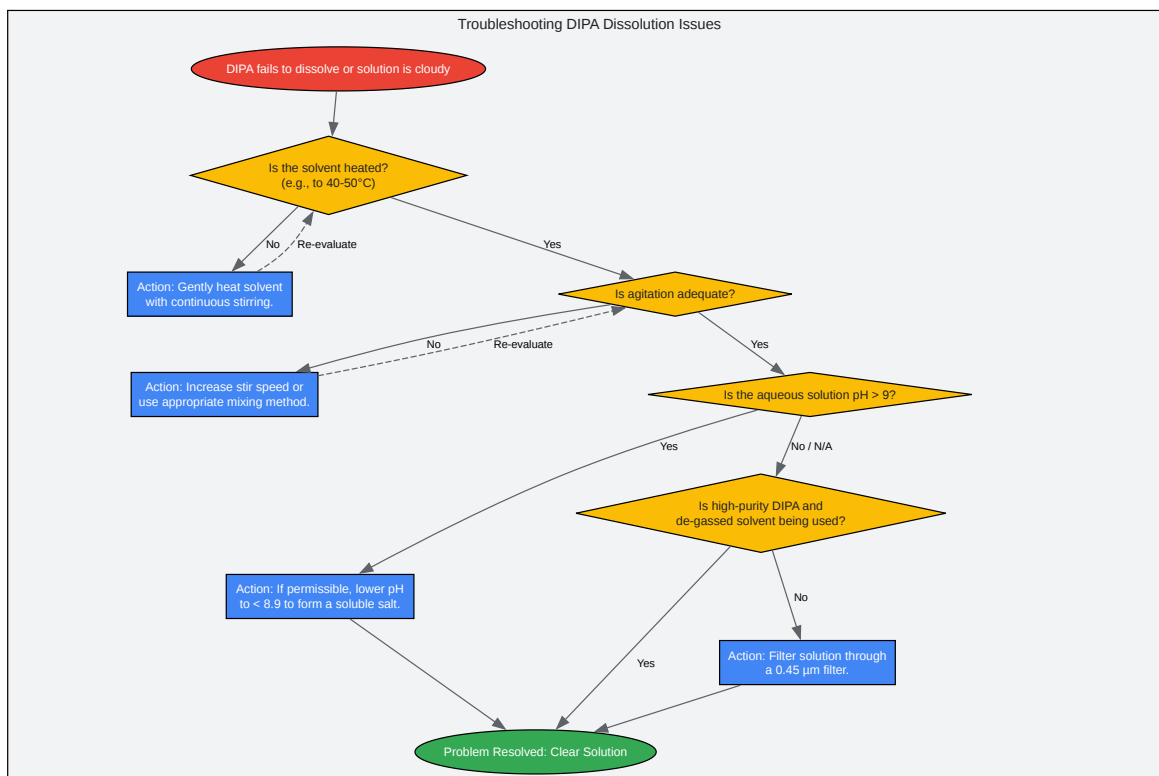
Materials:

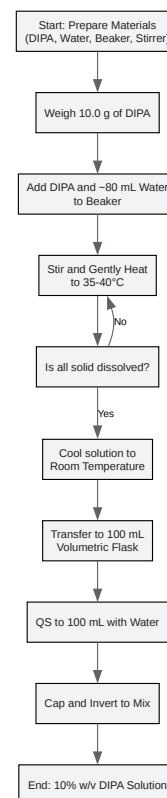
- Diisopropanolamine (DIPA), solid
- High-purity deionized water
- Heated magnetic stir plate
- Magnetic stir bar
- Calibrated balance
- Spatula
- Glass beaker
- Volumetric flask (appropriate size)
- Weighing paper/boat

Methodology:

- **Preparation:** Place a 250 mL glass beaker containing a magnetic stir bar on the magnetic stir plate.
- **Weighing:** On a calibrated balance, accurately weigh 10.0 g of solid DIPA. Note: DIPA is hygroscopic; handle it quickly and in a low-humidity environment if possible.
- **Initial Dissolution:** Add the weighed DIPA to the beaker. Add approximately 80 mL of deionized water to the beaker.
- **Mixing and Heating:** Turn on the stirrer to a moderate speed (e.g., 200-300 rpm). Gently heat the solution to 35-40°C. Do not boil.
- **Observation:** Continue stirring until all the DIPA solid has completely dissolved and the solution is clear. This may take several minutes.
- **Final Volume Adjustment:** Once dissolved, turn off the heat and allow the solution to cool to room temperature.
- **Transfer:** Carefully transfer the cooled solution to a 100 mL volumetric flask.
- **QS (Quantum Satis):** Rinse the beaker with small amounts of deionized water, adding the rinsate to the volumetric flask to ensure a complete transfer. Add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
- **Final Mixing:** Cap the volumetric flask and invert it 15-20 times to ensure the solution is homogeneous.
- **Storage:** Transfer the final solution to a clearly labeled, tightly sealed storage bottle. Store at room temperature unless otherwise specified for your experiment.

Visualizations





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References

- 1. Diisopropanolamine | 110-97-4 [chemicalbook.com]
- 2. Diisopropanolamine - Wikipedia [en.wikipedia.org]
- 3. nbino.com [nbino.com]
- 4. The role|Diisopropanolamine|acid gas|treatment process|DIPA|Di-Isopropanol [hoseachem.com]

- 5. www2.gov.bc.ca [www2.gov.bc.ca]
- 6. Diisopropanolamine USP Buffering Agent - Actylis Lab Solutions [actylislab.com]
- 7. greenchemindustries.com [greenchemindustries.com]
- 8. DI ISOPROPANOLAMINE | Ennore India Chemicals [ennoreindiachemicals.com]
- 9. Page loading... [wap.guidechem.com]
- 10. dow.com [dow.com]
- 11. Diisopropanolamine | C₆H₁₅NO₂ | CID 8086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. ICSC 0493 - DIISOPROPANOLAMINE [inchem.org]
- 13. ccme.ca [ccme.ca]
- 14. Diisopropanolamine - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Technical Support Center: Resolving Solubility Challenges with Alkanolamines]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609678#resolving-solubility-problems-with-1-1-hydroxyazanediy-bis-propan-2-ol>]

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